

2-Hexanone: A Comprehensive Technical Review

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Compound of Interest

Compound Name: 2-Hexanone

CAS No.: 30637-87-7

Cat. No.: B7766540

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CAS Number: 591-78-6

Synonyms

2-Hexanone is also known by a variety of other names, including:

- Methyl n-butyl ketone (MBK)[1][2]
- Butyl methyl ketone[3]
- Hexan-2-one[1]
- Methyl butyl ketone[1]
- 2-Oxohexane[1]
- Propylacetone[1][2]
- MNBK[1]
- Ketone, butyl methyl[1]

Introduction

2-Hexanone, a clear, colorless liquid with a sharp, acetone-like odor, has historically been used as an industrial solvent.[1][2] It is effective in dissolving a range of substances including cellulose nitrate, vinyl polymers and copolymers, and various natural and synthetic resins.[4] However, due to its significant neurotoxic effects, its production and use in the United States have been largely discontinued.[1][2][4] This compound is also formed as a waste product in industrial processes such as wood pulping and coal gasification.[2] This guide provides an in-depth overview of the chemical and physical properties of **2-hexanone**, its metabolic pathway, and experimental protocols for studying its neurotoxicity.

Physicochemical Properties

The following table summarizes the key physical and chemical properties of **2-hexanone**.

Property	Value
Molecular Formula	C6H12O[3]
Molecular Weight	100.16 g/mol [3]
Melting Point	-57 °C[2]
Boiling Point	127 °C[2]
Density	0.812 g/mL at 25 °C[2]
Vapor Pressure	10 mmHg at 39 °C[2]
Flash Point	23 °C (closed cup)[5]
Solubility in Water	Soluble
Refractive Index	n _{20/D} 1.401
Autoignition Temperature	423 °C
Flammability Limits	1.2–8% in air[2]

Metabolic Pathway and Mechanism of Neurotoxicity

The neurotoxicity of **2-hexanone** is not caused by the compound itself, but rather by its metabolite, 2,5-hexanedione.[5] The metabolic conversion of **2-hexanone** primarily occurs in the liver and involves oxidation and reduction reactions. The key steps in this pathway are the hydroxylation of **2-hexanone** to 5-hydroxy-**2-hexanone**, which is then oxidized to the ultimate neurotoxic agent, 2,5-hexanedione.[3] This γ -diketone is responsible for the characteristic "dying-back" neuropathy, or central-peripheral distal axonopathy, observed with **2-hexanone** exposure.[6] The proposed mechanism involves the covalent binding of 2,5-hexanedione to the ϵ -amino group of lysine residues in axonal proteins, leading to the formation of pyrrole adducts and subsequent protein cross-linking.[3] This disrupts axonal transport and leads to neurofilament-filled axonal swellings.[5]

Caption: Metabolic activation of **2-hexanone** to its neurotoxic metabolite, 2,5-hexanedione.

Experimental Protocols for Neurotoxicity Assessment

The neurotoxic effects of **2-hexanone** have been extensively studied in animal models, particularly in rats. These studies are crucial for understanding the progression of the neuropathy and for establishing safe exposure limits.

Chronic Oral Administration in Rats

A representative experimental design to assess the neurotoxicity of **2-hexanone** via chronic oral administration is as follows:

- Test Animals: Male Sprague-Dawley rats.
- Administration: **2-Hexanone** (96.1% purity) is administered in the drinking water at concentrations of 0%, 0.25%, 0.5%, and 1.0% for a duration of 13 months.[7] This corresponds to calculated daily doses of approximately 0, 143, 266, and 560 mg/kg/day.[7]
- Observations:
 - Clinical Signs: Animals are observed daily for any overt signs of toxicity.
 - Body Weight: Body weight is measured weekly to monitor general health and development.

- Neurological Examination: A weekly neurological examination is performed to assess for signs of neuropathy, such as hindlimb weakness or ataxia.^[7]
- Endpoint Analysis:
 - Electrophysiology: Nerve conduction velocity studies can be performed to detect functional deficits in peripheral nerves.
 - Histopathology: At the end of the study, nerve tissue is collected and examined for pathological changes, such as axonal swelling and demyelination.

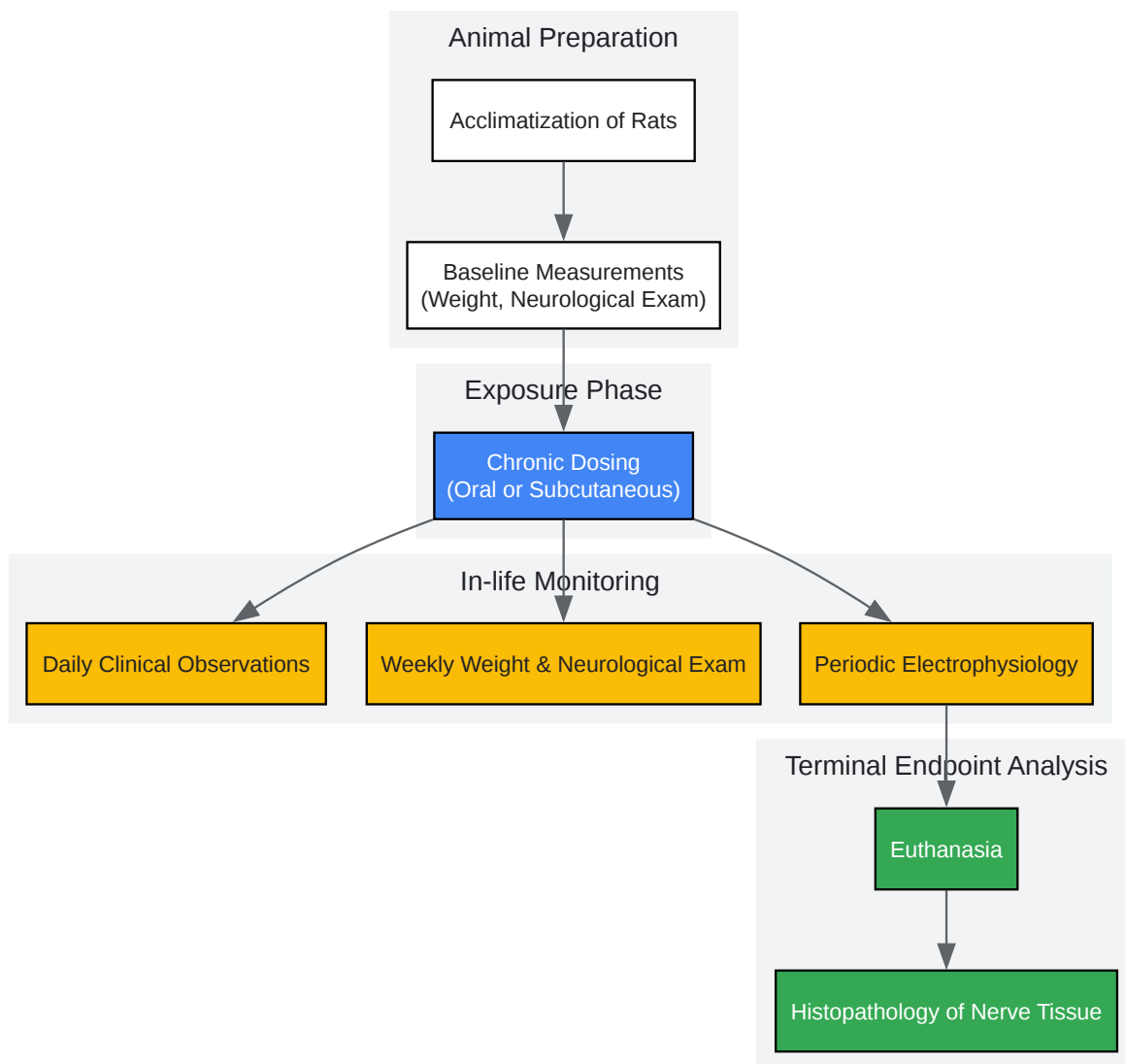
Subcutaneous Administration for Neurotoxicity Screening

For a more direct assessment of neurotoxicity, subcutaneous administration can be employed:

- Test Animals: Male rats (e.g., Wistar strain).
- Administration: **2-Hexanone** is administered subcutaneously at a daily dose of 400 mg/kg, five days a week, for a period of up to 21 weeks.
- Observations:
 - Clinical Signs: Animals are monitored for signs such as gait disturbances, hypersalivation, and crossing of the hind limbs.
 - Body Weight: Regular monitoring of body weight is conducted.
- Endpoint Analysis:
 - Electrophysiology: Motor and sensory nerve conduction velocities, as well as motor latencies of tail nerves, are measured at regular intervals (e.g., every few weeks) to track the onset and progression of neuropathy.

The following diagram illustrates a general workflow for an in vivo neurotoxicity study of **2-hexanone**.

Experimental Workflow for 2-Hexanone Neurotoxicity Study



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